

Commercial Suppliers and Technical Guide for High-Purity 1,5-Pentanediol-d10

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Compound of Interest

Compound Name: 1,5-Pentane-D10-diol

Cat. No.: B15139213

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of high-purity 1,5-Pentanediol-d10, a deuterated analog of 1,5-Pentanediol. This document is intended for researchers, scientists, and drug development professionals who utilize stable isotope-labeled compounds in their experimental workflows. The guide covers commercial suppliers, potential synthesis and purification protocols, and its primary application as an internal standard in mass spectrometry-based quantitative analysis.

Commercial Availability

High-purity 1,5-Pentanediol-d10 (CAS No: 1219804-42-8) is available from several commercial suppliers specializing in stable isotopes and reference standards. The following table summarizes key information from some of these suppliers. Researchers are advised to contact the suppliers directly for the most current pricing, availability, and detailed purity specifications.

Supplier	Product Name	CAS Number	Available Quantities	Notes
LGC Standards[1]	1,5-Pentane-d10-diol	1219804-42-8	2.5 mg, 5 mg, 10 mg, 25 mg	Part of their TRC brand of research chemicals.
Fisher Scientific[2]	1,5-Pentane-d10-diol, CDN	1219804-42-8	0.25 g	Distributed for CDN Isotopes.
CDN Isotopes[3]	1,5-Pentane-d10-diol	1219804-42-8	0.1 g, 0.25 g	Isotopic Enrichment: 98 atom % D.
Pharmaffiliates[4][5]	1,5-Pentane D10-diol	1219804-42-8	Inquire for bulk quantities	Provides a Certificate of Analysis.
MedChemExpress[6]	1,5-Dihydroxypentane-d10	1219804-42-8	Inquire for details	Marketed as a stable isotope product.

Synthesis and Purification Protocols

While detailed, proprietary synthesis protocols for 1,5-Pentanediol-d10 are not publicly disclosed by commercial suppliers, a plausible synthetic route can be extrapolated from established methods for the synthesis of 1,5-Pentanediol and general deuterium labeling techniques.

Proposed Synthesis via Reduction of Dimethyl Glutarate

A common industrial route to 1,5-Pentanediol is the catalytic hydrogenation of glutaric acid or its esters, such as dimethyl glutarate[7][8]. To introduce deuterium atoms, a deuterated reducing agent would be employed.

Reaction:

Detailed Hypothetical Protocol:

- **Preparation of Reducing Agent:** A powerful deuterated reducing agent, such as Lithium aluminum deuteride (LiAlD_4), is prepared or obtained commercially.
- **Reaction Setup:** A solution of high-purity dimethyl glutarate in an anhydrous ether solvent (e.g., diethyl ether or tetrahydrofuran) is prepared in a reaction vessel under an inert atmosphere (e.g., argon or nitrogen).
- **Reduction:** The LiAlD_4 solution is added dropwise to the dimethyl glutarate solution at a controlled temperature, typically $0\text{ }^\circ\text{C}$, to manage the exothermic reaction. After the addition is complete, the reaction mixture is allowed to warm to room temperature and stirred for several hours to ensure complete reduction.
- **Quenching:** The reaction is carefully quenched by the slow, sequential addition of water and a sodium hydroxide solution to precipitate the aluminum salts.
- **Extraction:** The organic layer containing the 1,5-Pentanediol- d_{10} is separated, and the aqueous layer is extracted multiple times with an organic solvent to maximize recovery.
- **Drying and Solvent Removal:** The combined organic extracts are dried over an anhydrous drying agent (e.g., sodium sulfate), filtered, and the solvent is removed under reduced pressure using a rotary evaporator.

Purification

The crude 1,5-Pentanediol- d_{10} is then purified to achieve high purity, suitable for use as an internal standard.

Detailed Protocol:

- **Distillation:** The crude product is subjected to fractional distillation under reduced pressure. This is a highly effective method for separating the desired diol from lower and higher boiling point impurities[9].
- **Chromatography:** For achieving very high purity, flash column chromatography using a silica gel stationary phase and an appropriate solvent system (e.g., a gradient of ethyl acetate in hexanes) can be employed to remove any remaining impurities.

Quality Control and Analysis

The purity and isotopic enrichment of the final product are critical. Gas chromatography-mass spectrometry (GC-MS) is a primary analytical technique for this purpose.

Detailed GC-MS Protocol:

- **Sample Preparation:** A dilute solution of the purified 1,5-Pentanediol-d10 is prepared in a suitable solvent, such as methanol or dichloromethane.
- **GC Separation:** The sample is injected into a gas chromatograph equipped with a capillary column suitable for the analysis of polar compounds (e.g., a wax-type or a 5% phenyl-methylpolysiloxane column). The oven temperature is programmed to ramp up to ensure good separation of the analyte from any residual impurities.
- **MS Detection:** The eluent from the GC column is introduced into a mass spectrometer. The mass spectrometer is operated in electron ionization (EI) mode.
- **Data Analysis:** The retention time of the peak corresponding to 1,5-Pentanediol-d10 is used for identification. The mass spectrum is analyzed to confirm the molecular weight and fragmentation pattern, which will be shifted by +10 amu compared to the non-deuterated standard due to the presence of ten deuterium atoms. The isotopic enrichment is determined by comparing the abundance of the deuterated molecule to any residual non-deuterated or partially deuterated species.

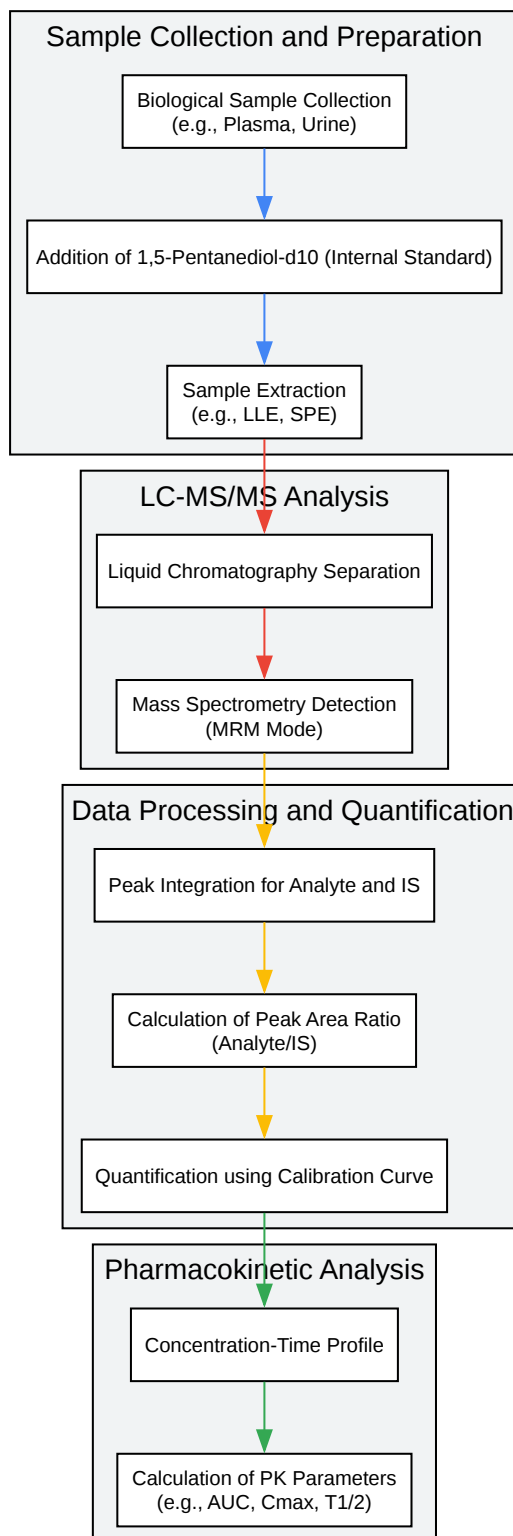
Application as an Internal Standard in Mass Spectrometry

The primary application of high-purity 1,5-Pentanediol-d10 is as an internal standard (IS) in quantitative mass spectrometry-based assays, particularly in pharmacokinetic and metabolic studies^[10]. The use of a stable isotope-labeled internal standard is considered the gold standard for correcting for variability in sample preparation, instrument response, and matrix effects^[11].

Logical Workflow for a Pharmacokinetic Study

The following diagram illustrates the logical workflow for a typical pharmacokinetic study where 1,5-Pentanediol-d10 could be used as an internal standard for the quantification of a hypothetical drug that is a structural analog or is co-extracted with 1,5-Pentanediol.

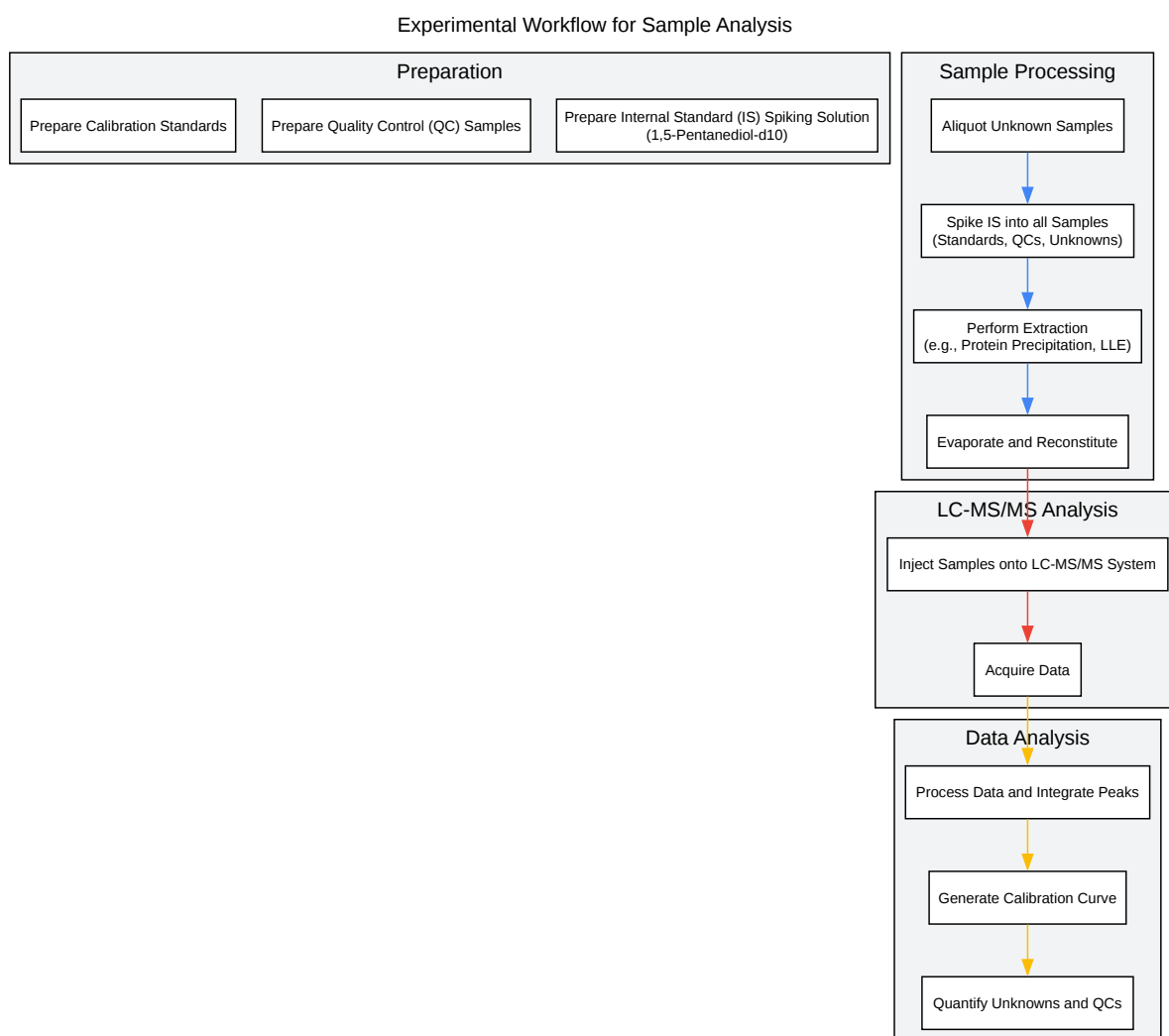
Workflow for Pharmacokinetic Study using a Deuterated Internal Standard

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Caption: Logical workflow for a pharmacokinetic study.

Experimental Workflow for Sample Analysis

The following diagram details the experimental steps involved in the analysis of a batch of samples using 1,5-Pentanediol-d10 as an internal standard.



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Caption: Experimental workflow for sample analysis.

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References

- 1. 1,5-Pentane-d10-diol | TRC-P273406-2.5MG | LGC Standards [[lgcstandards.com](https://www.lgcstandards.com)]
- 2. 1,5-Pentane-d10-diol, CDN 0.25 g | Buy Online | CDN | Fisher Scientific [[fishersci.es](https://www.fishersci.es)]
- 3. [cdnisotopes.com](https://www.cdnisotopes.com) [[cdnisotopes.com](https://www.cdnisotopes.com)]
- 4. [pharmaffiliates.com](https://www.pharmaffiliates.com) [[pharmaffiliates.com](https://www.pharmaffiliates.com)]
- 5. [pharmaffiliates.com](https://www.pharmaffiliates.com) [[pharmaffiliates.com](https://www.pharmaffiliates.com)]
- 6. [medchemexpress.com](https://www.medchemexpress.com) [[medchemexpress.com](https://www.medchemexpress.com)]
- 7. 1,5-Pentandiol synthesis - chemicalbook [[chemicalbook.com](https://www.chemicalbook.com)]
- 8. What are the uses and synthesis routes of 1,5-Pentandiol?_Chemicalbook [[chemicalbook.com](https://www.chemicalbook.com)]
- 9. Organic Syntheses Procedure [[orgsyn.org](https://www.orgsyn.org)]
- 10. [texilajournal.com](https://www.texilajournal.com) [[texilajournal.com](https://www.texilajournal.com)]
- 11. Limitations of deuterium-labeled internal standards for quantitative electrospray ionization mass spectrometry analysis of fatty acid metabolites - PubMed [pubmed.ncbi.nlm.nih.gov]
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